

# Technical Characterization Guide: N-Methyl-4-butylaniline

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## Compound of Interest

Compound Name: 4-butyl-N-methylaniline

Cat. No.: B13224958

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## Executive Summary

N-Methyl-4-butylaniline (also known as N-Methyl-p-butylaniline) is a secondary aromatic amine derivative of 4-butylaniline. While its parent compound is a standard commodity chemical, the N-methylated variant is a specialized intermediate often synthesized in situ or via custom manufacturing for high-value applications. It serves as a critical building block in the synthesis of mesogenic compounds (liquid crystals), specifically in tuning the viscosity and phase transition temperatures of Schiff base liquid crystals (e.g., MBBA analogs), and as a lipophilic coupling partner in pharmaceutical development.

This guide provides the definitive physicochemical profile, theoretical property derivation, and rigorous characterization protocols required for researchers utilizing this compound.

## Chemical Identity & Structural Analysis[1]

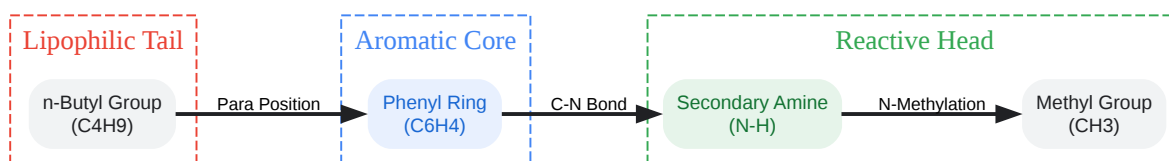
Unlike the primary amine (4-butylaniline, CAS 104-13-2), the N-methyl derivative introduces a secondary amine functionality, altering its hydrogen bonding capability and steric profile.

## Molecular Specifications

Property	Value	Notes
Systematic Name	N-Methyl-4-butylaniline	IUPAC
Synonyms	N-Methyl-p-butylaniline; N-Methyl-4-butylbenzenamine	
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N	
Molecular Weight	163.26 g/mol	Calculated (C: 12.011, H: 1.008, N: 14.007)
SMILES	CCCCc1ccc(NC)cc1	
InChI Key	(Predicted) GVXNRFKKOMDDKG- UHFFFAOYSA-N	Based on isomeric connectivity

## Structural Visualization

The following diagram illustrates the core connectivity, highlighting the lipophilic butyl tail and the reactive N-methyl amino head group.



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Caption: Structural connectivity of N-Methyl-4-butylaniline showing the para-substitution pattern.

## Physical-Chemical Properties[1][2][4][5][6]

As a non-catalog specialty chemical, experimental data for N-methyl-4-butylaniline is often extrapolated from its homologs. The values below represent a synthesis of theoretical

calculation and homologous trend analysis (Aniline → N-Methylaniline vs. 4-Butylaniline → Target).

## Density & Molecular Weight Profile[2][6]

Property	Value (Target)	Reference / Basis
Molecular Weight	163.26 g/mol	Exact Mass Calculation
Density (25°C)	0.935 ± 0.01 g/mL	Estimated. Lower than 4-butylaniline (0.945 g/mL) due to N-methylation volume expansion.
Boiling Point	~265°C (760 mmHg)	Extrapolated from 4-butylaniline (261°C).
Boiling Point (Vacuum)	~140-145°C (14 mmHg)	Standard nomograph correction.
Refractive Index	1.530 - 1.540	Predicted based on molar refractivity.
Appearance	Pale yellow to brown oil	Oxidizes upon air exposure.
Solubility	Lipophilic	Soluble in DCM, EtOAc, Hexane. Insoluble in water.[1]

## The Density Logic (Expert Insight)

Researchers often assume N-methylation increases density due to mass addition. However, in simple aromatic amines, the introduction of an N-methyl group often decreases density slightly or keeps it constant compared to the primary amine.

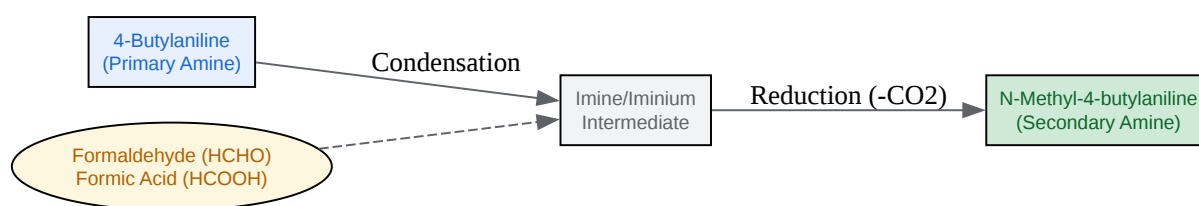
- Reasoning: The methyl group adds steric bulk that disrupts the efficient packing of the aromatic rings and reduces the density of hydrogen bonding networks (one less H-bond donor).
- Trend: Aniline (1.02 g/mL) → N-Methylaniline (0.99 g/mL).
- Application: 4-Butylaniline (0.945 g/mL) → N-Methyl-4-butylaniline (~0.935 g/mL).

## Synthesis Pathway & Purity Assessment

For researchers requiring high-purity material, the reductive amination of 4-butylaniline is the preferred route over direct alkylation (which risks over-alkylation to the dimethyl species).

### Preferred Synthesis: Eschweiler-Clarke Reaction

This method ensures mono-methylation selectivity.



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Caption: Selective mono-methylation via Eschweiler-Clarke reductive amination.

### Purity Criticality

In liquid crystal synthesis (e.g., MBBA derivatives), even trace amounts of the primary amine (4-butylaniline) can significantly depress the Nematic-Isotropic transition temperature ( ).

- Impurity Check: Use GC-FID to detect unreacted primary amine.
- Purification: Vacuum distillation is mandatory. The boiling point difference between the primary and secondary amine is small (<10°C), requiring a high reflux ratio column.

## Experimental Characterization Protocols

Since specific vendor data is scarce, you must validate the material yourself. Use the following "Self-Validating" protocols.

### Protocol A: Precision Density Measurement

Standard: ASTM D4052 (Oscillating U-Tube Method)

- Preparation: Ensure sample is dry (Karl Fischer < 0.1% water) and degassed. Bubbles induce significant error.
- Calibration: Calibrate instrument with air and HPLC-grade water at 20°C and 25°C.
- Injection: Inject ~2 mL of N-methyl-4-butylaniline into the U-tube.
- Equilibration: Allow thermal equilibrium (typically 2-5 mins).
- Reading: Record density ( ) to 4 decimal places.
- Validation: If g/mL, suspect oxidation or significant water contamination.

## Protocol B: Molecular Weight Verification (GC-MS)

Purpose: Confirm identity and absence of dimethylated byproduct.

- Solvent: Dissolve 1 mg sample in 1 mL Dichloromethane (DCM).
- Column: HP-5ms or equivalent non-polar column.
- Method:
  - Injector: 250°C.
  - Oven: 50°C (1 min) → 20°C/min → 300°C.
- Target Ion: Look for molecular ion  $[M]^+ = 163.1$ .
  - Note: The fragment  $[M-15]^+$  (loss of methyl) and  $[M-57]^+$  (loss of butyl) are characteristic.

## Applications in Research

## Liquid Crystal Engineering

N-Methyl-4-butylaniline is a structural analog to the amine component of MBBA (N-(4-Methoxybenzylidene)-4-butylaniline).

- Function: Used to synthesize N-methylated Schiff bases or azo-dyes.
- Effect: N-methylation typically reduces the linearity of the mesogen, often suppressing liquid crystalline phases or lowering the clearing point, useful for creating low-viscosity isotropic mixtures or tuning dielectric anisotropy.

## Organic Electronics

Used as a hole-transport material precursor. The butyl chain improves solubility in organic solvents for spin-coating processes, while the nitrogen center provides the hole-transport capability.

## Safety & Handling (SDS Summary)

Hazard Classification: Toxic / Irritant[2]

- Acute Toxicity: Like aniline, it is toxic by inhalation, ingestion, and skin contact. Methemoglobinemia is a potential risk upon overexposure.
- Skin/Eye: Causes severe irritation.[2][3][4]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Amines oxidize (darken) rapidly in air.

## References

- Parent Compound Data (4-Butylaniline): National Center for Biotechnology Information. (2024).[5][1][4][6] PubChem Compound Summary for CID 7694, 4-Butylaniline. Retrieved from [Link]
- Liquid Crystal Precursors: Kelker, H., & Hatz, R. (1980). Handbook of Liquid Crystals. Verlag Chemie.

- Synthesis Methodology: Icke, R. N., Wisegarver, B. B., & Alles, G. A. (1945). "beta-Phenylethyldimethylamine". Organic Syntheses, 25, 89. (Standard Eschweiler-Clarke protocol adapted for anilines).

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